

3,4'-Dichlorodiphenyl ether chemical properties

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Compound of Interest

Compound Name: **3,4'-Dichlorodiphenyl ether**

Cat. No.: **B1293640**

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An In-depth Technical Guide on the Chemical Properties of **3,4'-Dichlorodiphenyl Ether**

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis protocols, and metabolic pathways of **3,4'-Dichlorodiphenyl ether**. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

3,4'-Dichlorodiphenyl ether is a chlorinated aromatic ether. It appears as a colorless to light yellow oily liquid.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its key chemical and physical properties are summarized in the table below.

| Property | Value |
|-------------------|---|
| Molecular Formula | $C_{12}H_8Cl_2O$ [1] [4] |
| Molecular Weight | 239.1 g/mol [1] [4] |
| CAS Number | 6842-62-2 [1] [4] |
| Appearance | Colorless to light yellow liquid [2] [5] |
| Melting Point | -10 °C [1] [2] [3] |
| Boiling Point | 113 °C at 0.5 mmHg [1] [3] |
| Density | 1.29 g/mL [1] [2] [3] |
| Refractive Index | 1.5950 (at 25°C) [1] [5] [6] |
| Vapor Pressure | 0.000836 mmHg at 25°C [1] |
| Flash Point | 109.8°C [1] |
| Solubility | Insoluble in water; soluble in organic solvents like benzene and chlorobenzene. [1] [2] |

Experimental Protocols: Synthesis

The primary method for synthesizing **3,4'-Dichlorodiphenyl ether** is a variation of the Ullmann condensation, which involves the reaction of a phenol with an aryl halide in the presence of a copper catalyst.

Synthesis from 4-Chlorophenol and 1,3-Dichlorobenzene

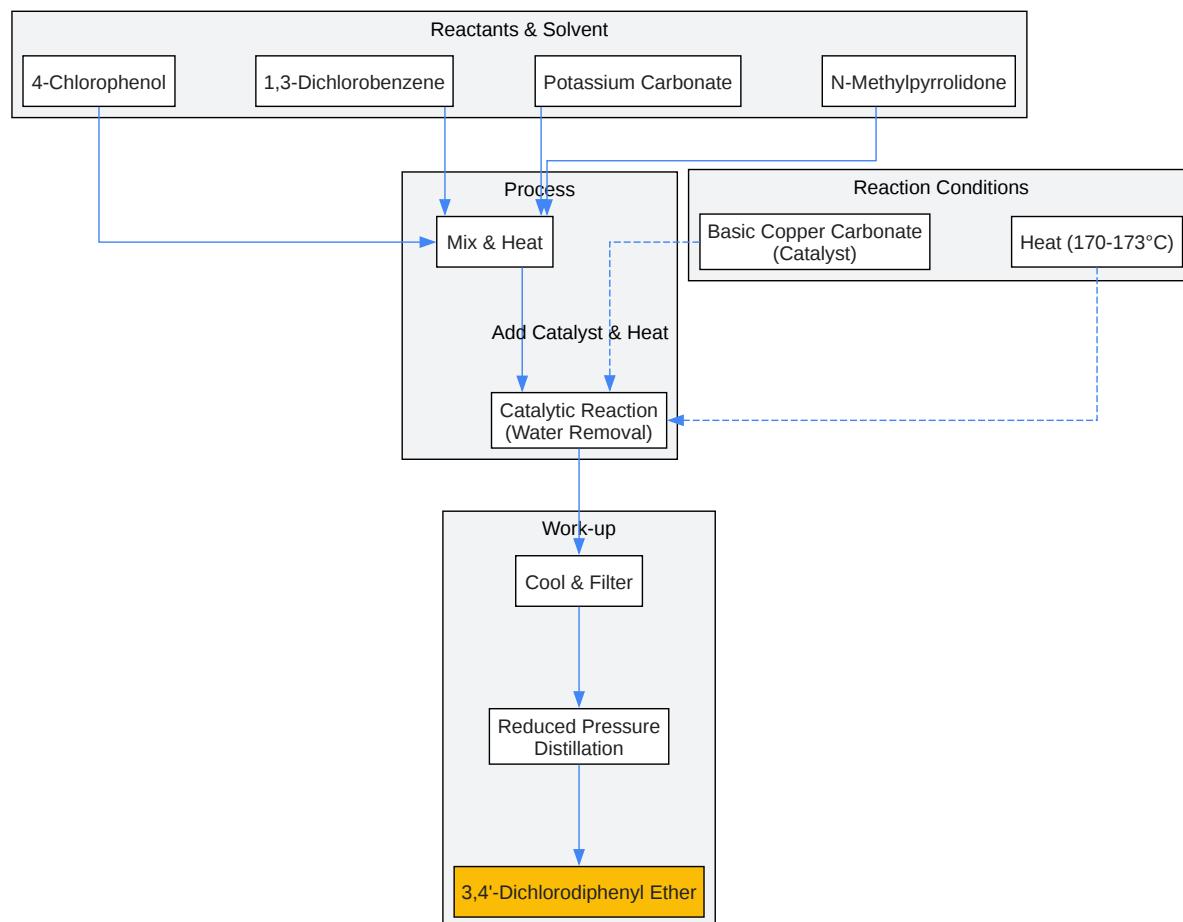
A common industrial synthesis involves the reaction of 4-chlorophenol with 1,3-dichlorobenzene.

Protocol:

- Reactant Mixture: 1 mole of 4-chlorophenol is mixed with approximately 2 to 6 moles of 1,3-dichlorobenzene and 1 to 3 moles of potassium carbonate in a dipolar aprotic solvent (e.g.,

N-methylpyrrolidone) that has a boiling point above 160°C.[7][8]

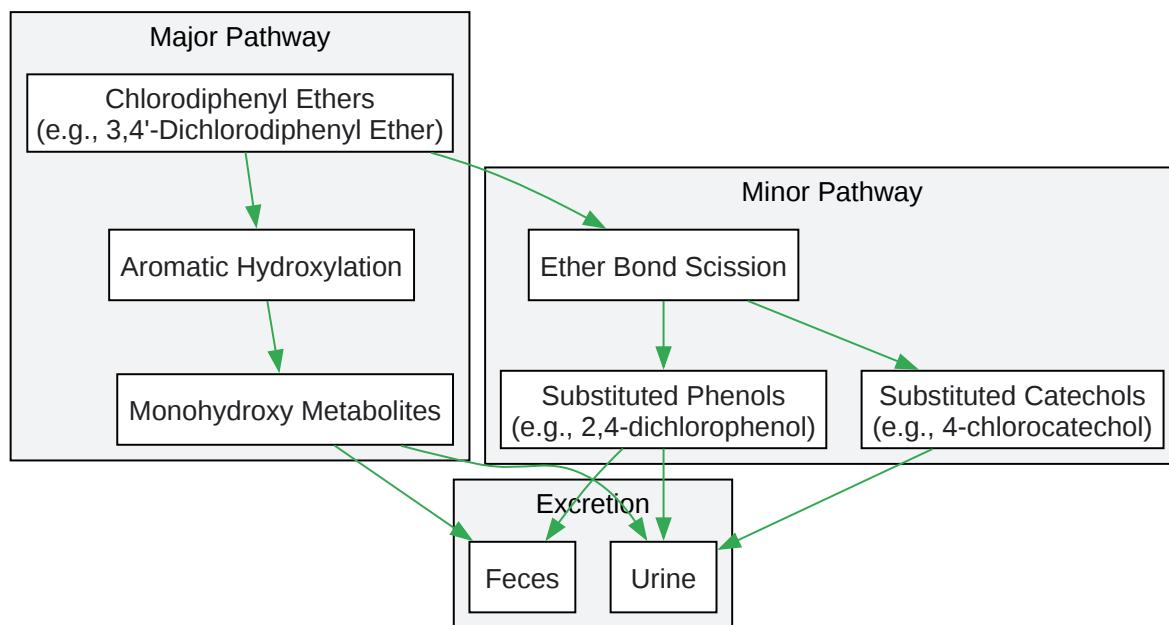
- Heating: The mixture is heated with stirring to a temperature range of 160°C to 190°C.[7][8]
- Catalyst Addition: Approximately 0.01 to 1 mol% of basic copper carbonate is added to the heated mixture.[7][8]
- Reaction and Water Removal: The reaction mixture is further heated to 170-173°C with continuous stirring. During this phase, the water formed during the reaction is removed by distillation.[1][7][8]
- Reaction Completion: The mixture is maintained at this temperature for several hours to ensure the reaction goes to completion.[1]
- Work-up: After cooling, the mixture is filtered. The filtrate is then subjected to reduced pressure distillation to remove unreacted starting materials and the solvent, yielding the **3,4'-Dichlorodiphenyl ether** product.[1][3]

[Click to download full resolution via product page](#)Figure 1: Synthesis workflow for **3,4'-Dichlorodiphenyl ether**.

Biological Activity and Metabolism

3,4'-Dichlorodiphenyl ether is primarily known as a key intermediate in the production of the broad-spectrum fungicide, difenoconazole.[1] While its direct signaling pathways are not extensively studied, its metabolism has been investigated in rats.

In vivo studies on chlorodiphenyl ethers in rats indicate two primary metabolic routes: aromatic hydroxylation and the scission of the ether bond. Aromatic hydroxylation is the predominant pathway.[9] The metabolism does not lead to the formation of more toxic chlorodibenz-p-dioxins or chlorodibenzofurans.[9]



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Figure 2: Metabolic pathways of chlorodiphenyl ethers in rats.

Safety and Handling

3,4'-Dichlorodiphenyl ether is classified as harmful if swallowed and causes skin irritation.[10][11] It is also very toxic to aquatic life with long-lasting effects.[10][11]

- Handling: Should be handled in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves and eye protection, to avoid contact with skin and eyes. [10][11]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place, away from heat and sources of ignition.[2]
- Toxicity Data:
 - Oral LD50 (rat, female): > 300 - < 2000 mg/kg bw[10]
 - Dermal LD50 (rat, male/female): > 2000 mg/kg bw[10]
 - LC50 (Danio rerio, 96h): 0.286 mg/L[10][11]
 - EC50 (Daphnia magna, 48h): 0.149 mg/L[10][11]
 - EC50 (Algae, 72h): 0.024 mg/L[10][11]

Applications

The primary application of **3,4'-Dichlorodiphenyl ether** is as a crucial intermediate in the chemical industry.

- Pesticides: It is a key raw material for the synthesis of the fungicide difenoconazole.[1][2]
- Pharmaceuticals: Its derivatives are explored for potential applications in the pharmaceutical field.[2]
- Industrial Chemicals: It is used in the synthesis of high-temperature heat carriers and synthetic resins.[2]

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